

# Chemical and physical properties of Diflubenzuron

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## Compound of Interest

Compound Name: *Diflubenzuron*

Cat. No.: *B1670561*

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An In-depth Technical Guide to the Chemical and Physical Properties of **Diflubenzuron**

## Introduction

**Diflubenzuron**, a member of the benzoylurea class of insecticides, serves as a potent insect growth regulator (IGR).[1][2][3] Its primary mechanism of action involves the inhibition of chitin synthesis, a critical component of the insect exoskeleton.[3][4] This disruption of the molting process makes it particularly effective against the larval stages of various insect pests. This document provides a comprehensive overview of the chemical and physical properties of **Diflubenzuron**, details common experimental protocols for its analysis, and visualizes key pathways and processes. It is intended for researchers, scientists, and professionals involved in drug development and pest management.

## Chemical Identity and Properties

**Diflubenzuron** is a synthetic compound produced by the reaction of 2,6-difluorobenzamide with 4-chlorophenyl isocyanate. It is a white to yellowish crystalline solid that is odorless.

## Table 1: Chemical Identifiers for Diflubenzuron

| Identifier         | Value   | Reference |
|--------------------|---|-----------|
| IUPAC Name         | N-[(4-chlorophenyl)carbamoyl]-2,6-difluorobenzamide                           |           |
| CAS Name           | N-[[[4-chlorophenyl)amino]carbonyl]-2,6-difluorobenzamide                     |           |
| CAS Number         | 35367-38-5  |           |
| Molecular Formula  | C <sub>14</sub> H <sub>9</sub> ClF <sub>2</sub> N <sub>2</sub> O <sub>2</sub> |           |
| Molecular Weight   | 310.68 g/mol  |           |
| Common Trade Names | Dimilin, Micromite, Vigilante, Adept  |           |

## Physical and Chemical Properties

**Diflubenzuron** is characterized by its low solubility in water and low volatility. It is stable in acidic to neutral conditions but hydrolyzes in alkaline environments.

### Table 2: Physical Properties of Diflubenzuron

| Property   | Value   | Reference |
|--|---|-----------|
| Physical State   | White to yellowish, odorless crystalline solid                |           |
| Melting Point  | 230-232 °C (>99% pure); 210-230 °C (technical grade)          |           |
| Boiling Point  | Decomposes before boiling                                     |           |
| Vapor Pressure   | 9 x 10 <sup>-10</sup> mm Hg at 25 °C;<br>0.00012 mPa at 25 °C |           |
| Specific Gravity   | 1.56  |           |
| n-Octanol/Water Partition Coefficient (log K <sub>ow</sub> ) | 3.70 - 3.9  |           |
| Henry's Law Constant   | 1.19 x 10 <sup>-11</sup> atm·m <sup>3</sup> /mol at 25 °C     |           |

**Table 3: Solubility of Diflubenzuron**

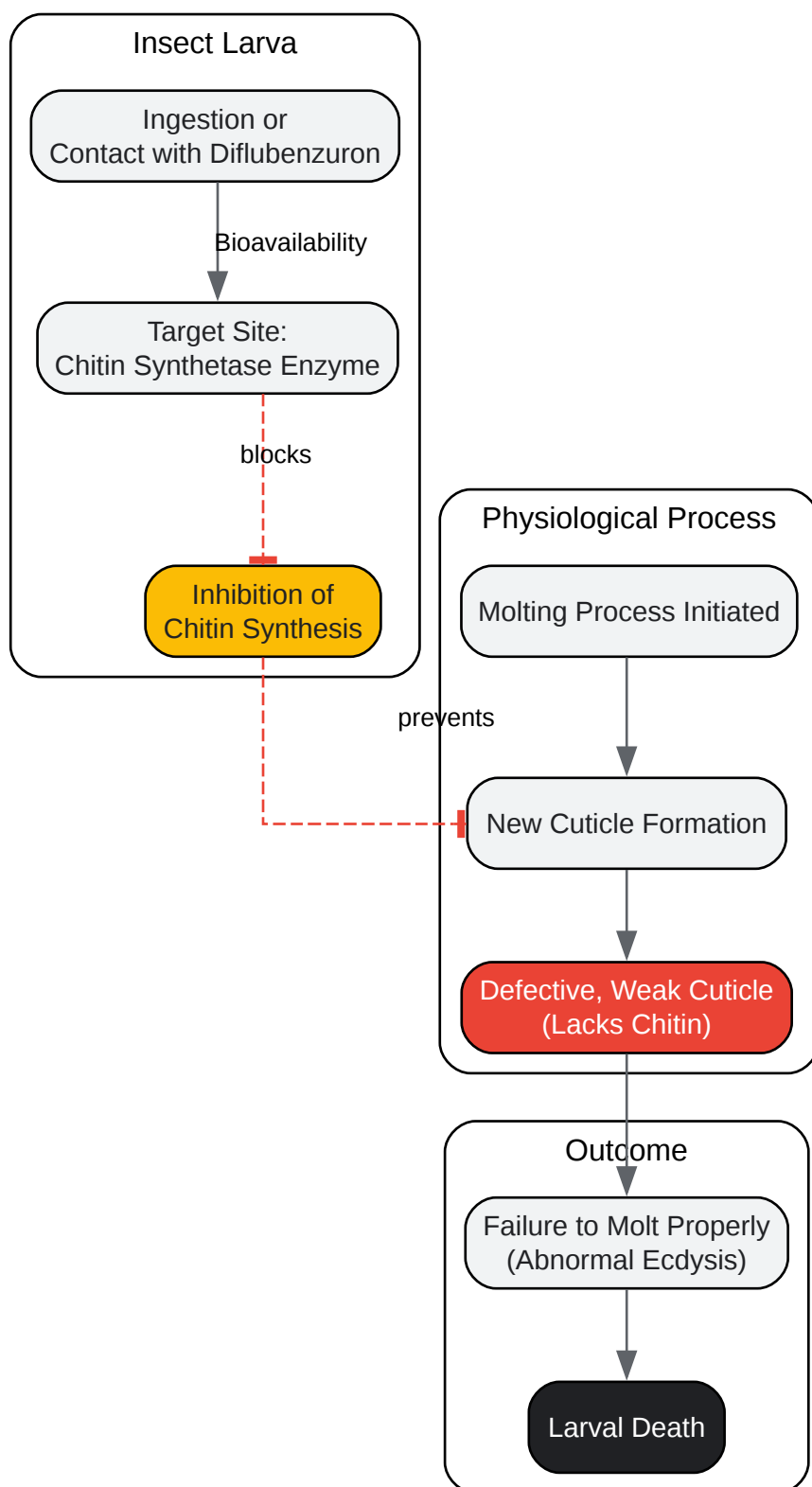
| Solvent                   | Solubility                | Temperature   | Reference |
|---------------------------|---------------------------|---------------|-----------|
| Water                     | 0.08 - 0.2 mg/L           | 20-25 °C      |           |
| Acetone                   | 6.5 g/L                   | 20 °C         |           |
| Dimethyl Sulfoxide (DMSO) | ~120 g/L (~10-12 g/100g ) | 20 °C         |           |
| Dimethylformamide (DMF)   | ~120 g/L                  | 20 °C         |           |
| N-methylpyrrolidone       | 200 g/L                   | 20 °C         |           |
| Methanol                  | 0.9 g/L                   | Not Specified |           |

**Table 4: Stability Profile of Diflubenzuron**

| Condition                                      | Stability Details  | Reference |
|--|--|-----------|
| pH Stability                                   | Relatively stable in acidic and neutral media (pH 2-7).<br>Hydrolyzes in alkaline conditions (pH > 9). |           |
| Aqueous Decomposition<br>(20°C, 21 days, dark) | 4% decomposition at pH 5.8;<br>8% at pH 7; 26% at pH 9.  |           |
| Photostability                                 | The solid form is stable in sunlight. It is light-sensitive when in solution.                          |           |
| Thermal Stability                              | Decomposes at < 0.5% after 1 day at 100 °C and after 7 days at 50 °C.                                  |           |

## Mechanism of Action: Chitin Synthesis Inhibition

**Diflubenzuron** acts as a stomach and contact poison. Its primary mode of action is the inhibition of chitin production, which is essential for the formation of the insect's exoskeleton. This interference with the cuticle formation process prevents larvae from molting correctly, leading to their death.



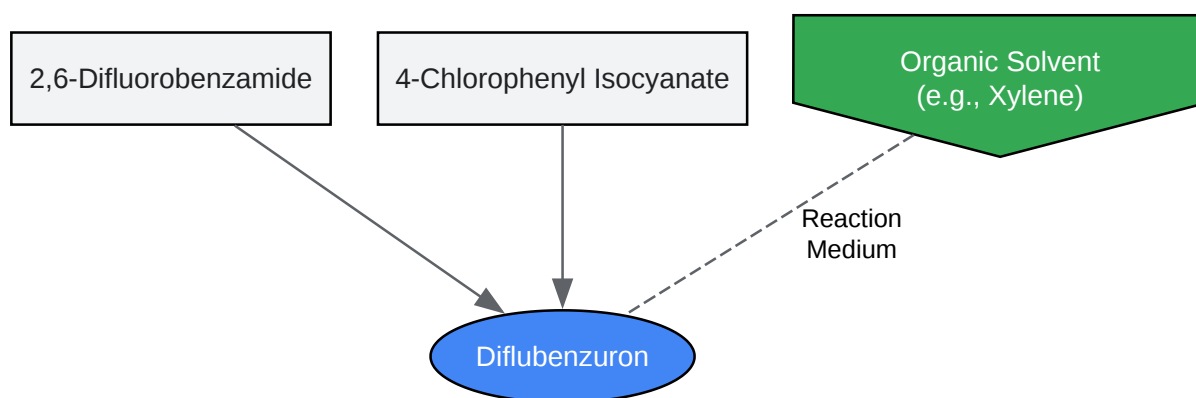
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Caption: Mechanism of action of **Diflubenzuron** leading to larval death.

## Experimental Protocols

### Synthesis of Diflubenzuron

The commercial synthesis of **Diflubenzuron** is typically achieved through the reaction of 2,6-difluorobenzamide with 4-chlorophenyl isocyanate in an organic solvent medium like xylene. The product is then isolated from the reaction mixture via filtration, washed, and dried. Purity of the final product can be assessed using methods like HPLC.



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Caption: Synthesis pathway of **Diflubenzuron** from its primary reactants.

### Analytical Methodology for Residue Determination

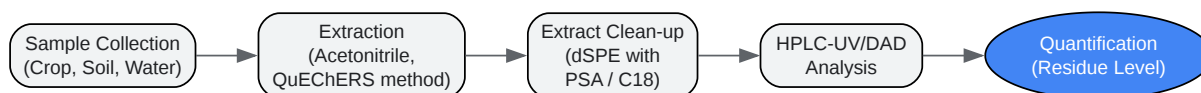
The determination of **Diflubenzuron** residues in various matrices such as crops, soil, and water is predominantly carried out using high-performance liquid chromatography (HPLC) and gas chromatography (GC).

General Protocol using HPLC:

- **Extraction:** The sample (e.g., homogenized crop material, soil) is extracted with an organic solvent, most commonly acetonitrile. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted extraction and sample preparation technique.
- **Clean-up/Purification:** The crude extract undergoes a clean-up step to remove interfering co-extracted substances. This is often achieved using dispersive solid-phase extraction (dSPE)

with adsorbents like primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove fats and proteins.

- Analysis: The purified and concentrated extract is injected into an HPLC system.
  - Column: A reverse-phase C18 column is typically used for separation.
  - Mobile Phase: A mixture of acetonitrile and water is common.
  - Detection: Detection is achieved using a UV detector or a diode-array detector (DAD).
- Quantification: The concentration of **Diflubenzuron** is determined by comparing the peak area from the sample to a calibration curve constructed from analytical standards of known concentrations.



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